

Personal protective equipment for handling 1- Phenyl-cyclopropylamine

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Compound of Interest

Compound Name: **1-Phenyl-cyclopropylamine**

Cat. No.: **B183263**

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Essential Safety and Handling Guide for 1- Phenyl-cyclopropylamine

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **1-Phenyl-cyclopropylamine** (CAS: 41049-53-0), ensuring adherence to the highest safety standards.

Chemical Identity:

- Name: **1-Phenyl-cyclopropylamine**[\[1\]](#)
- Synonyms: 1-phenylcyclopropan-1-amine, 1-phenylcyclopropanamine[\[1\]](#)
- Molecular Formula: C9H11N[\[2\]](#)
- Molecular Weight: 133.19 g/mol [\[2\]](#)

Hazard Identification and GHS Classification

1-Phenyl-cyclopropylamine is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.

GHS Pictograms:

- GHS05: Corrosion

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[[3](#)]
- H318: Causes serious eye damage.[[3](#)]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[3](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

| PPE Category | Item | Specification |
|------------------------|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection | Safety Goggles | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] |
| Face Shield | | A face shield should be used in addition to goggles when there is a splash hazard. |
| Skin Protection | Gloves | Chemical impermeable gloves. Always inspect gloves prior to use. [1] |
| Protective Clothing | | Fire/flame resistant and impervious clothing. [1] A lab coat is the minimum requirement. |
| Respiratory Protection | Respirator | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [4] Handling should occur in a well-ventilated area, preferably a chemical fume hood. [1] |

Operational and Handling Plan

A systematic approach to handling **1-Phenyl-cyclopropylamine** from receipt to disposal is critical for safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store the container tightly closed in a dry, cool, and well-ventilated place.[[1](#)]
- Recommended storage temperature is 2-8°C in a dark place under an inert atmosphere.
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[[4](#)]

2. Handling and Use:

- All handling should be conducted in a well-ventilated place, preferably within a chemical fume hood.[[1](#)][[4](#)]
- Ensure that eyewash stations and safety showers are close to the workstation location.[[4](#)]
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[[1](#)]
- Ground all equipment to prevent static electricity discharge.[[4](#)]
- Avoid contact with skin, eyes, and clothing.[[1](#)][[4](#)]
- Avoid breathing mist, gas, or vapors.[[1](#)]

3. Disposal Plan:

- **1-Phenyl-cyclopropylamine** and its containers must be disposed of as hazardous waste.
- Do not dispose of down the drain or in regular trash.
- Collect waste in a dedicated, properly labeled, and chemically compatible container.
- Follow all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[[4](#)][[5](#)]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for pickup and disposal.[[6](#)]

Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

First Aid Measures:

| Exposure Route | First Aid Procedure |
|----------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [1] |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor. [1] [7] |
| Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor immediately. [1] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] |

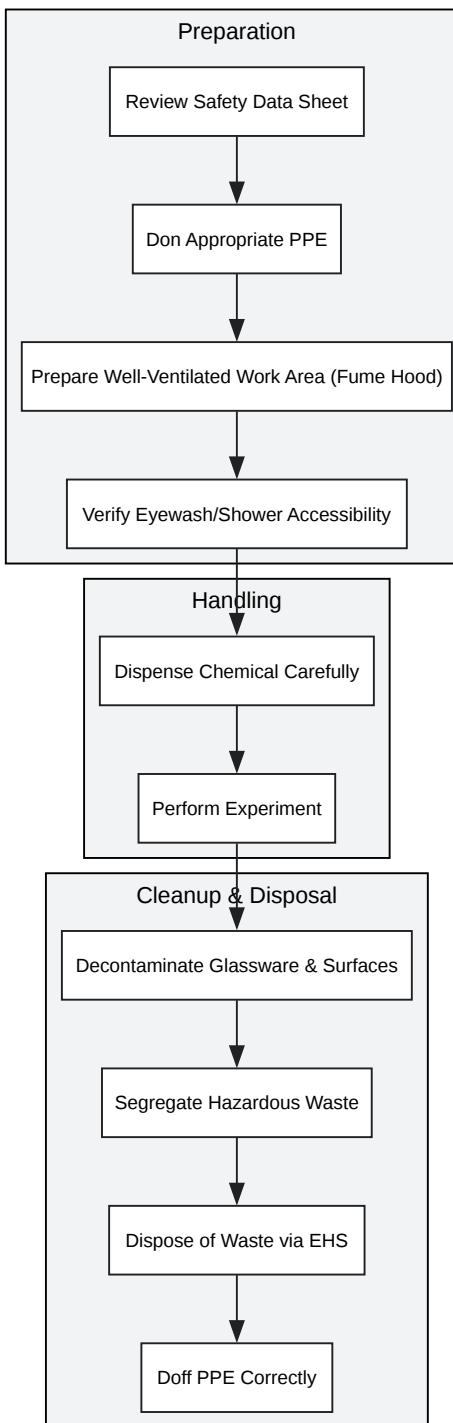
Spill Cleanup:

- Evacuate and Secure: Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Absorb: Collect the spillage with a suitable absorbent material (e.g., vermiculite, dry sand, or earth).

- Collection and Disposal: Place the absorbed material in a suitable, closed container for disposal.[1] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 1-Phenyl-cyclopropylamine

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Caption: A flowchart outlining the key steps for the safe handling of **1-Phenyl-cyclopropylamine**.

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